

Essential Safety and Operational Guide for Handling dCeMM4

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Compound of Interest

Compound Name: dCeMM4

Cat. No.: B10854763

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **dCeMM4**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Physicochemical Data

dCeMM4 is a molecular glue degrader that induces the ubiquitination and degradation of cyclin K by facilitating an interaction between CDK12-cyclin K and a CRL4B ligase complex.^{[1][2][3]} It is supplied as a solid powder.^[2] While a specific Safety Data Sheet (SDS) for **dCeMM4** is not publicly available, its nature as a potent, biologically active small molecule necessitates stringent handling protocols to minimize exposure risks.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₃ S ₂	[2]
Molecular Weight	337.41 g/mol	
Appearance	Solid Powder	
Purity	>98% (HPLC)	
CAS Number	1281683-44-0	
Solubility	10 mM in DMSO	
Storage (Solid)	-20°C for 12 Months; 4°C for 6 Months	
Storage (in Solvent)	-80°C for 6 Months; -20°C for 6 Months	

Personal Protective Equipment (PPE)

A thorough risk assessment is paramount before handling **dCeMM4**. The following table outlines the recommended PPE for handling this compound in a laboratory setting.

Recommended Personal Protective Equipment (PPE)

Task	Recommended PPE	Rationale
Handling Powder (Weighing, Aliquoting)	Gloves: Double-gloving with chemotherapy-rated nitrile gloves is recommended. Gown/Lab Coat: Disposable, solid-front protective gown. Eye Protection: Safety glasses with side shields or chemical splash goggles. Respiratory Protection: A NIOSH-approved respirator (e.g., N95) is advised. All handling of the powder should occur within a certified chemical fume hood or a Class II Biosafety Cabinet.	To prevent skin contact, inhalation of fine particles, and eye exposure. Potent compounds in powdered form pose a significant inhalation risk.
Handling Solutions	Gloves: Two pairs of chemotherapy-rated nitrile gloves. Gown/Lab Coat: Disposable, fluid-resistant gown. Eye Protection: Chemical splash goggles. Face Protection: A face shield should be used if there is a risk of splashing.	To protect against accidental splashes and skin contact with the dissolved compound.

Operational Plan: Safe Handling and Disposal

Adherence to the following step-by-step procedures is crucial for minimizing exposure and ensuring a safe working environment.

Engineering Controls:

- All work involving **dCeMM4**, particularly the handling of its powdered form, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a Class II Biosafety Cabinet.

- An eyewash station and an emergency safety shower must be readily accessible in the immediate work area.

Safe Handling Procedures:

- Preparation: Before beginning any work, ensure that all necessary PPE is correctly donned. Thoroughly inspect gloves for any signs of tears or punctures.
- Weighing and Reconstitution:
 - When weighing the powdered **dCeMM4**, utilize a containment balance or perform the task within a chemical fume hood to control dust.
 - To reconstitute, carefully and slowly add the desired solvent to the vial to prevent splashing.
- During Use:
 - Avoid all direct contact with skin, eyes, and clothing.
 - Eating, drinking, and smoking are strictly prohibited in the area where **dCeMM4** is being handled.
 - Use dedicated laboratory equipment (e.g., spatulas, glassware) for handling this compound.
- After Use:
 - Thoroughly decontaminate all work surfaces and equipment after each use.
 - Remove PPE in a manner that prevents self-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

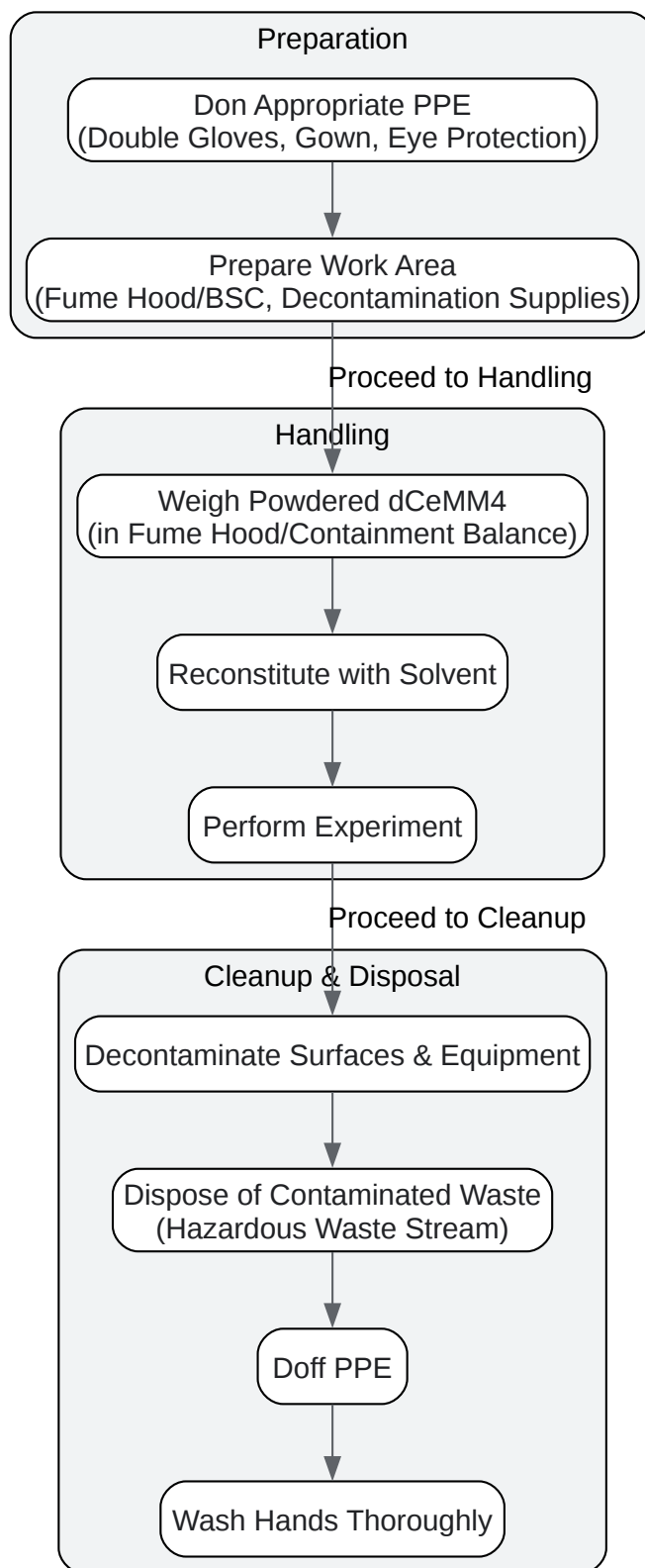
- Waste Characterization: All unused **dCeMM4** and any materials (e.g., pipette tips, vials, gloves, gowns) that have come into direct contact with the compound should be treated as

hazardous chemical waste.

- Containment: Collect all contaminated waste in clearly labeled, sealed containers appropriate for hazardous materials.
- Disposal: Dispose of all hazardous waste in accordance with local, state, and federal regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow and Safety Protocol

The following diagram illustrates the procedural flow for the safe handling of **dCeMM4**, from initial preparation to final disposal.

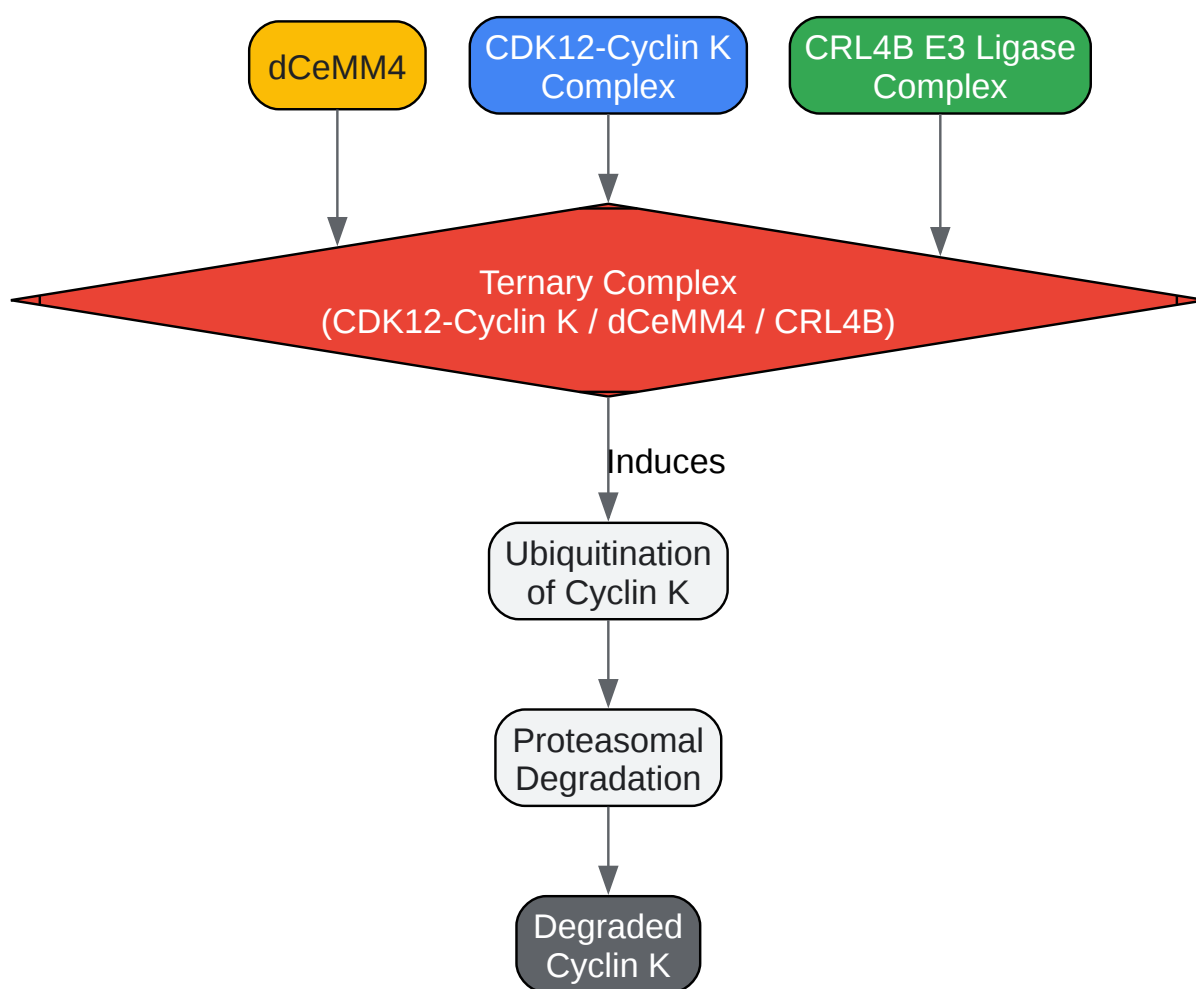


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Caption: Workflow for Safe Handling of **dCeMM4**.

Signaling Pathway of dCeMM4

dCeMM4 functions as a molecular glue, inducing the degradation of Cyclin K. The diagram below illustrates this mechanism of action.



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Caption: Mechanism of Action of **dCeMM4**.

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References

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